

Identifying and mitigating Resencatinib off-target effects in vitro

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Compound of Interest

Compound Name: *Resencatinib*

Cat. No.: *B12405777*

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Resencatinib In Vitro Technical Support Center

Welcome to the technical support center for **Resencatinib**. This resource is designed for researchers, scientists, and drug development professionals to help identify and mitigate potential off-target effects of **Resencatinib** during in vitro experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Resencatinib** and what is its primary mechanism of action?

Resencatinib is a potent tyrosine kinase inhibitor with demonstrated antineoplastic activity.^[1] Like many kinase inhibitors, it functions by competing with ATP in the catalytic cleft of the target kinase. While its primary intended targets are central to its therapeutic effect, its interaction with other kinases (off-targets) is possible due to the conserved nature of the ATP-binding pocket across the human kinome.^{[2][3]}

Q2: Why is it critical to identify off-target effects in vitro?

Identifying off-target effects early in the drug discovery process is crucial for several reasons:

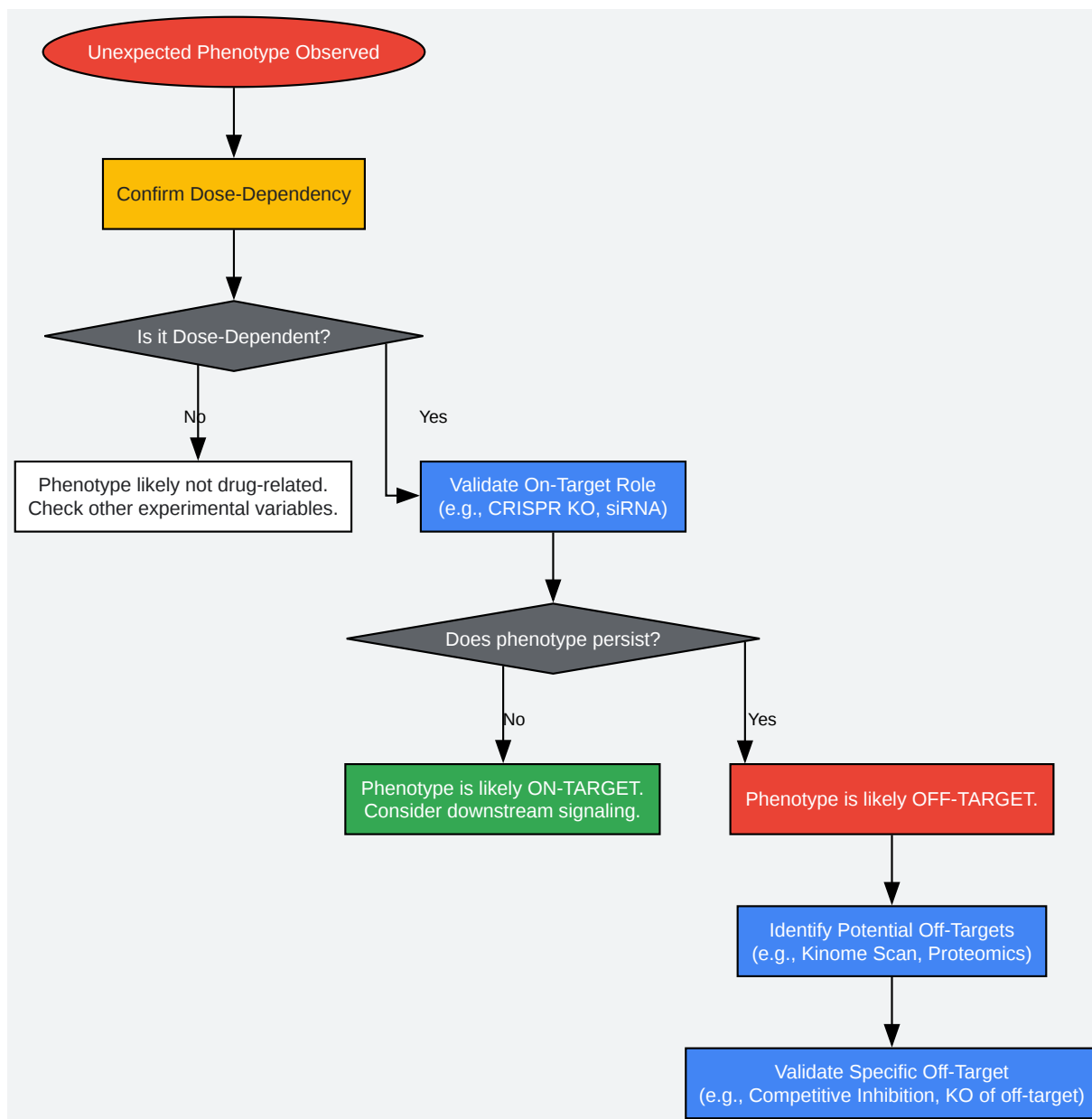
- **Data Interpretation:** Unidentified off-target interactions can lead to misinterpretation of experimental results, incorrectly attributing a biological effect to the primary target.
- **Risk Mitigation:** Early identification of interactions with proteins known to cause adverse events can minimize the risk of downstream failures in clinical development.^{[4][5]}

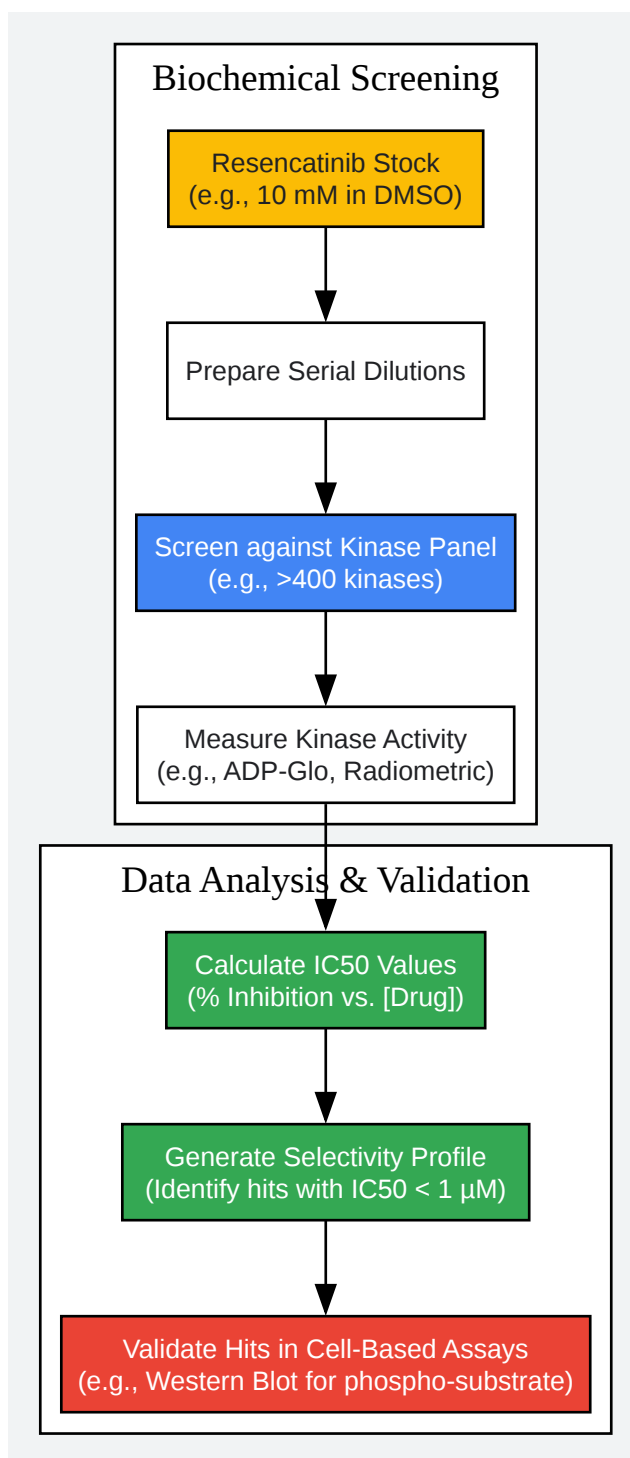
- Lead Optimization: Understanding the selectivity profile allows for structure-activity relationship (SAR) studies to rationally design more selective compounds.[4]
- New Therapeutic Opportunities: A well-characterized off-target effect could potentially be harnessed for a new therapeutic indication, a concept known as polypharmacology.[2][6]

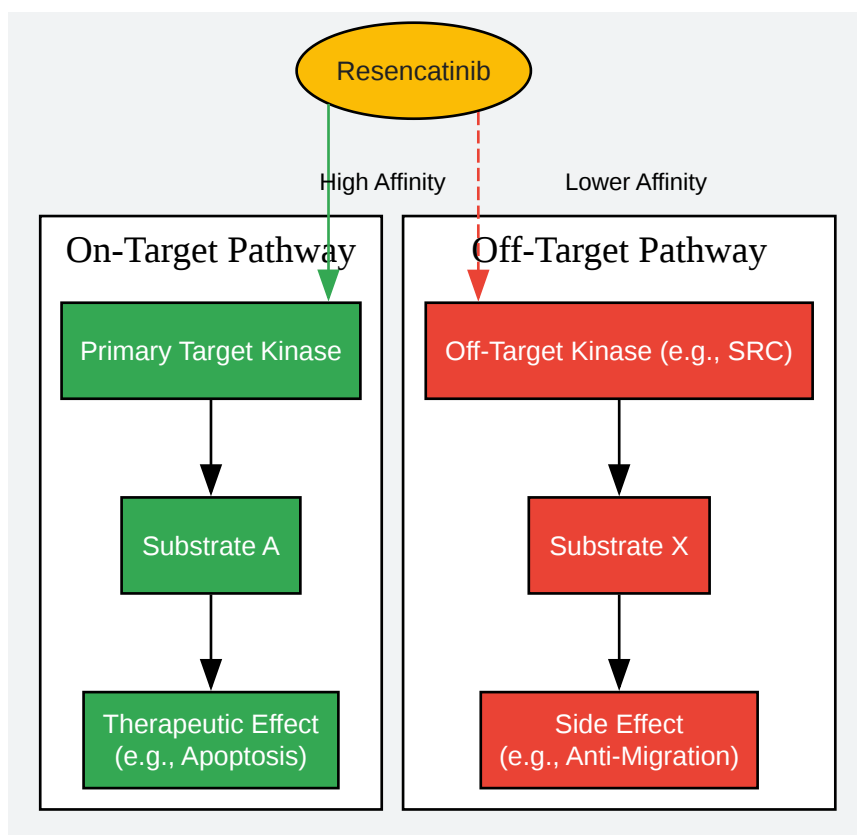
Q3: My experiment is producing an unexpected phenotype. How can I determine if it's an off-target effect of **Resencatinib**?

An unexpected phenotype is a common indicator of potential off-target activity. The first step is to confirm the phenotype is dose-dependent. Next, a systematic approach is needed to distinguish on-target from off-target effects. This involves a combination of biochemical and cell-based assays to build a selectivity profile for the compound.

Below is a decision tree to guide your troubleshooting process:







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. aacrjournals.org [aacrjournals.org]
- 3. shop.carnabio.com [shop.carnabio.com]
- 4. reactionbiology.com [reactionbiology.com]
- 5. In silico off-target profiling for enhanced drug safety assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Turning liabilities into opportunities: Off-target based drug repurposing in cancer - PMC [pmc.ncbi.nlm.nih.gov]

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